

Application Note: Scalable Synthesis of 6-[(oxiran-2-yl)methoxy]quinazoline

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Compound of Interest

Compound Name: 6-[(oxiran-2-yl)methoxy]quinazoline

CAS No.: 2411293-89-3

Cat. No.: B6247593

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Executive Summary

This application note details the optimized protocol for the synthesis of **6-[(oxiran-2-yl)methoxy]quinazoline**, a critical pharmacophore often utilized as a covalent "warhead" in tyrosine kinase inhibitors (TKIs) or as a versatile intermediate for further functionalization.

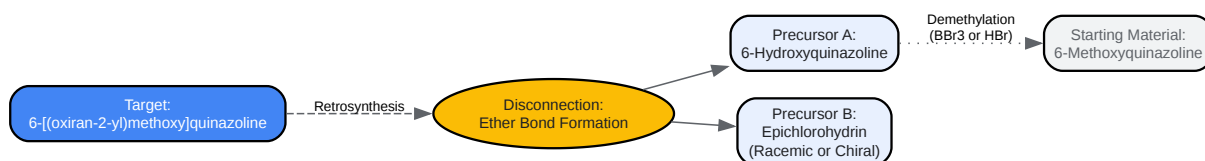
The protocol focuses on the regioselective O-alkylation of 6-hydroxyquinazoline using epichlorohydrin. Unlike standard textbook descriptions, this guide addresses the specific challenge of competing N-alkylation inherent to the quinazoline scaffold and provides a self-validating workflow to ensure high purity (>98%) and reproducibility.

Strategic Analysis & Retrosynthesis

The synthesis is designed around a Williamson Ether Synthesis strategy. The core challenge is the ambident nucleophilicity of the 6-hydroxyquinazoline precursor. The phenolic oxygen must be activated selectively over the N1 and N3 nitrogen atoms of the quinazoline ring.

Retrosynthetic Pathway

The disconnection approach reveals two primary precursors: the 6-hydroxyquinazoline scaffold and the electrophilic epichlorohydrin.



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Figure 1: Retrosynthetic analysis showing the convergent assembly of the target molecule.

Experimental Protocol

Materials & Reagents Table

Reagent	MW (g/mol)	Equiv.[1][2]	Role	Grade/Purity
6-Hydroxyquinazoline	146.15	1.0	Substrate	>97%
Epichlorohydrin	92.52	3.0 - 5.0	Electrophile / Co-solvent	>99%
Potassium Carbonate ()	138.21	2.5	Base	Anhydrous, Powdered
DMF (N,N-Dimethylformamide)	73.09	-	Solvent	Anhydrous (<50 ppm H2O)
Potassium Iodide (KI)	166.00	0.1	Catalyst (Finkelstein)	>99%

Step-by-Step Methodology

Phase A: Precursor Preparation (If 6-Hydroxyquinazoline is not purchased)

Note: If commercial 6-hydroxyquinazoline is available, proceed directly to Phase B.

- Demethylation: Dissolve 6-methoxyquinazoline (1.0 eq) in DCM.

- Addition: Add

(3.0 eq) dropwise at -78°C under

.

- Reaction: Warm to RT and stir for 12h.
- Quench: Carefully quench with MeOH at 0°C.
- Isolation: Neutralize with

, extract with EtOAc, and recrystallize from EtOH to obtain 6-hydroxyquinazoline.

Phase B: Regioselective O-Alkylation (The Core Protocol)

Rationale: We utilize a mild base (

) rather than a strong base (NaH) to minimize deprotonation of the quinazoline ring protons (if any substituted variants are used) and to reduce polymerization of the epichlorohydrin. Excess epichlorohydrin drives the reaction to completion and suppresses oligomerization of the product.

Step 1: Activation

- Charge a dry 3-neck round-bottom flask with 6-Hydroxyquinazoline (1.0 eq) and anhydrous DMF (10 mL per gram of substrate).
 - Add
- (2.5 eq) and KI (0.1 eq).

- Stir the suspension at 60°C for 30 minutes. Critical: This pre-activation step ensures formation of the phenolate anion before the electrophile is introduced.

Step 2: Alkylation

- Cool the mixture to 40°C.
- Add Epichlorohydrin (5.0 eq) dropwise over 20 minutes.
 - Note: If chiral purity is required, use (S)- or (R)-epichlorohydrin.[\[3\]](#) However, racemization can occur if the temperature exceeds 60°C due to chloride attack.
- Heat the reaction to 60°C and stir for 6–8 hours.
 - Monitor: Check by TLC (9:1 DCM:MeOH) or LC-MS. The starting material ($R_f \sim 0.3$) should disappear, and the product ($R_f \sim 0.6$) should appear.

Step 3: Workup

- Cool the reaction mixture to room temperature.
- Filter off the inorganic solids (/KCl) through a Celite pad. Wash the pad with EtOAc.[\[4\]](#)
- Concentrate the filtrate under reduced pressure to remove DMF and excess epichlorohydrin. Caution: Epichlorohydrin is toxic; use a high-efficiency trap.
- Redissolve the residue in EtOAc (50 mL) and wash with water (2 x 20 mL) followed by brine (1 x 20 mL).
- Dry over , filter, and concentrate.

Step 4: Purification

- Flash Chromatography: Silica gel (230-400 mesh).

- Eluent: Gradient of 0%

5% Methanol in Dichloromethane.

- Crystallization (Optional): If the oil solidifies slowly, triturating with diethyl ether/hexane can yield a white solid.

Quality Control & Validation

Analytical Specifications

To validate the synthesis, the following data must be obtained.

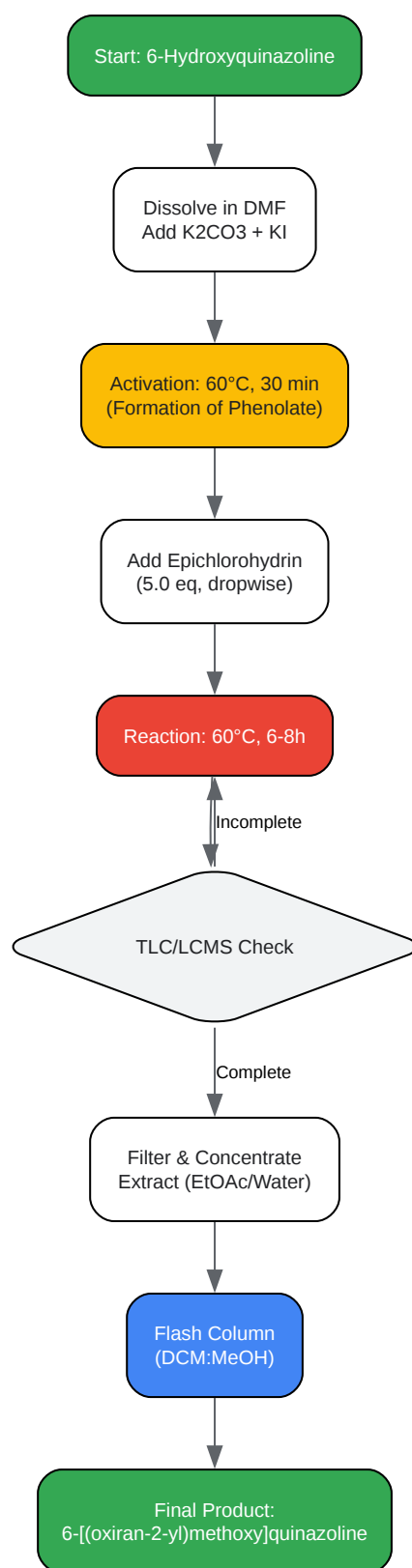
- ¹H NMR (400 MHz, DMSO-d₆):
 - 9.25 (s, 1H, H-2 quinazoline), 8.80 (s, 1H, H-4), 7.95 (d, 1H, H-8), 7.65 (dd, 1H, H-7), 7.45 (d, 1H, H-5).
 - 4.50 (dd, 1H, Glycidyl-O-
), 4.10 (dd, 1H, Glycidyl-O-
).
 - 3.45 (m, 1H, Epoxide CH), 2.85 (t, 1H, Epoxide
), 2.75 (dd, 1H, Epoxide
).
- Mass Spectrometry (ESI+):
 - Calculated
.
 - Found
.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield (<40%)	Incomplete deprotonation or moisture in DMF.	Ensure DMF is anhydrous. Increase to 3.0 eq. Increase time.
N-Alkylation Byproduct	Reaction temperature too high (>80°C).	Maintain temp at 60°C. Use Acetone as solvent (slower but more selective).
Epoxide Ring Opening	Acidic workup or nucleophilic solvent attack.	Avoid acidic washes. Do not use alcohols (MeOH/EtOH) during reaction or workup until quenching.
Racemization	Chloride ion attack at high temp.	If synthesizing chiral target, limit temp to 50°C and reduce reaction time.

Workflow Visualization

The following diagram illustrates the critical decision points and flow of the synthesis.



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Figure 2: Operational workflow for the O-alkylation of 6-hydroxyquinazoline.

Safety & Handling (HSE)

- Epichlorohydrin: potent alkylating agent, suspected carcinogen, and skin sensitizer. Handle strictly in a fume hood. Double-glove (Nitrile/Laminate).
- Quinazolines: Many derivatives are bioactive kinase inhibitors. Treat as potent pharmacologically active compounds.[5][6]
- Waste Disposal: Aqueous waste from this reaction contains epichlorohydrin residues. Treat with NaOH to hydrolyze residual epoxide before disposal if required by local regulations.

References

- Preparation of Quinazoline Derivatives. Source: National Institutes of Health (NIH) / PubMed Central. Context: General methods for 6-hydroxyquinazoline functionalization in the context of Gefitinib/Erlotinib synthesis. URL:[[Link](#)]
- Improved Synthesis of Substituted 6,7-Dihydroxy-4-quinazolineamines. Source: MDPI (Molecules). Context: Protocol for alkylation of hydroxyquinazolines using potassium carbonate in DMF. URL:[[Link](#)]
- Synthesis and Reactivity of 4-(Oxiran-2-ylmethoxy)cinnoline. Source: Holzer Group (University of Vienna). Context: Analogous reaction conditions for heterocyclic ether synthesis using glycidyl derivatives. URL:[[Link](#)]

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